

Application Note: Quantitative Analysis of Dimabefylline in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *Dimabefylline*

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Abstract

This application note describes a sensitive and robust method for the quantitative analysis of **Dimabefylline** in human plasma using liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). The protocol outlines a straightforward protein precipitation method for sample preparation, followed by rapid chromatographic separation and detection using multiple reaction monitoring (MRM). This method is suitable for pharmacokinetic studies and therapeutic drug monitoring of **Dimabefylline**.

Introduction

Dimabefylline is a small molecule drug belonging to the N-methylated xanthine derivative class.^[1] Accurate and reliable quantification of **Dimabefylline** in biological matrices is crucial for preclinical and clinical drug development, including pharmacokinetic and toxicokinetic studies. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers high selectivity and sensitivity, making it the preferred analytical technique for the bioanalysis of small molecules in complex biological fluids.^{[2][3]} This application note provides a detailed protocol for the extraction and quantitative analysis of **Dimabefylline** from human plasma.

Materials and Methods

Reagents and Chemicals

- **Dimabefylline** reference standard
- Internal standard (IS) (e.g., a stable isotope-labeled **Dimabefylline** or a structurally similar compound)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid (FA), LC-MS grade
- Ultrapure water
- Human plasma (K2-EDTA)

Equipment

- High-performance liquid chromatography (HPLC) system
- Tandem mass spectrometer with an electrospray ionization (ESI) source
- Analytical column (e.g., C18, 2.1 x 50 mm, 1.8 μ m)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Sample Preparation

- Thaw plasma samples and standards at room temperature.
- To a 1.5 mL microcentrifuge tube, add 100 μ L of plasma sample, calibrator, or quality control sample.
- Add 10 μ L of internal standard working solution.
- Add 300 μ L of cold acetonitrile to precipitate proteins.

- Vortex for 30 seconds.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer 200 µL of the supernatant to a clean tube or a 96-well plate.
- Evaporate the solvent under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase A.
- Vortex briefly and inject 5 µL into the LC-MS/MS system.

Liquid Chromatography

- Column: C18, 2.1 x 50 mm, 1.8 µm
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient:
 - 0-0.5 min: 5% B
 - 0.5-2.5 min: 5-95% B
 - 2.5-3.0 min: 95% B
 - 3.0-3.1 min: 95-5% B
 - 3.1-4.0 min: 5% B
- Column Temperature: 40°C
- Injection Volume: 5 µL

Mass Spectrometry

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- Source Temperature: 150°C
- Desolvation Temperature: 400°C
- Capillary Voltage: 3.0 kV

Results and Discussion

The developed LC-MS/MS method demonstrated excellent sensitivity and specificity for the quantification of **Dimabefylline** in human plasma. The chromatographic conditions provided good peak shape and resolution, with a total run time of 4 minutes. The protein precipitation method resulted in clean extracts and high recovery. The use of an internal standard ensures accuracy and precision by compensating for matrix effects and variability in sample processing.

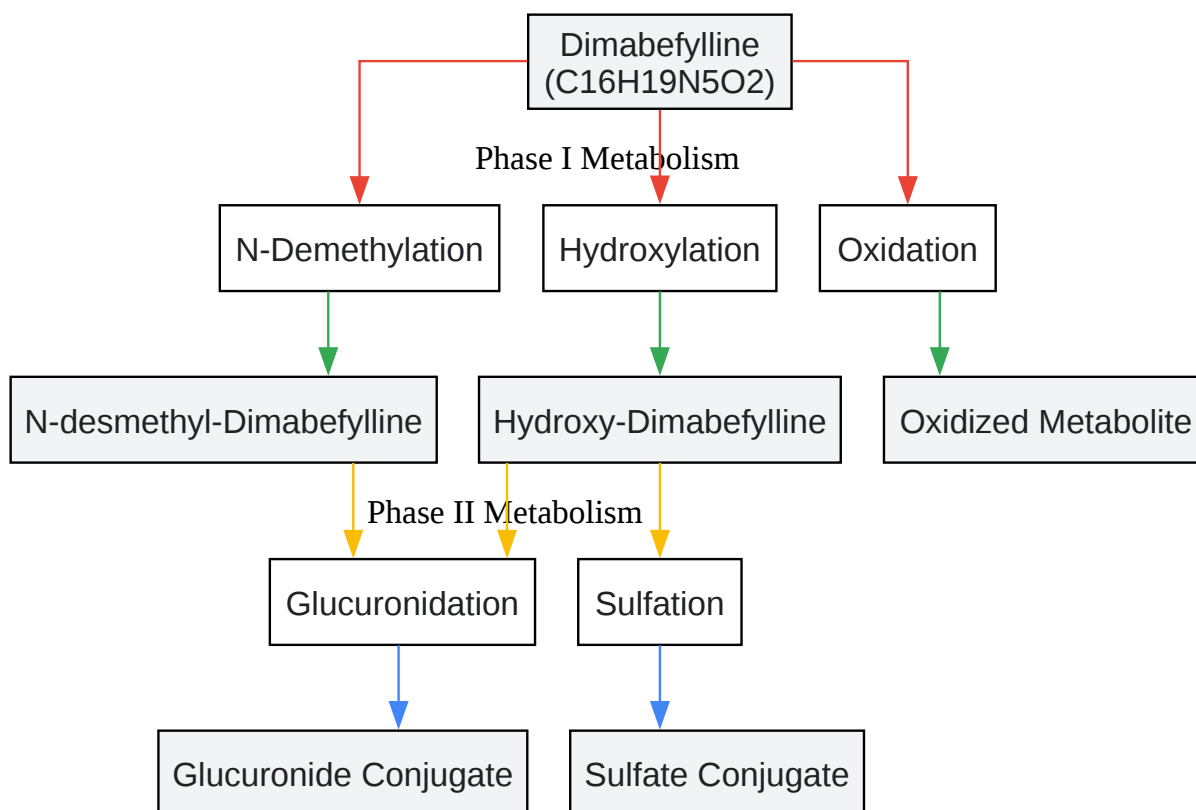
Quantitative Data

The following table summarizes the optimized mass spectrometric parameters and hypothetical performance characteristics for the analysis of **Dimabefylline**.

| Analyte | Precursor Ion (m/z) | Product Ion (m/z) | Dwell Time (ms) | Collision Energy (eV) | Retention Time (min) | LLOQ (ng/mL) |
|-------------------|---------------------|-------------------|-----------------|-----------------------|----------------------|--------------|
| Dimabefylline | 314.15 | 193.1 | 100 | 25 | 2.1 | 1 |
| Internal Standard | User-defined | User-defined | 100 | User-defined | 2.1 | - |

LLOQ: Lower Limit of Quantification

Visualizations



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